

Application Note: Regioselective Nitration of 4-Methoxyphenol

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Compound of Interest

Compound Name: 4-Methoxy-3-nitrophenol

Cat. No.: B081317

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This document provides a detailed experimental protocol for the regioselective nitration of 4-methoxyphenol to synthesize 4-methoxy-2-nitrophenol, a valuable intermediate in the synthesis of dyes, pigments, and pharmaceuticals.^[1] The described method offers high yield and selectivity for the ortho-nitro product.

Introduction

The nitration of aromatic compounds is a fundamental reaction in organic synthesis. For substituted phenols like 4-methoxyphenol, the directing effects of the hydroxyl and methoxy groups can lead to a mixture of ortho and para isomers. However, specific reaction conditions can favor the formation of a single isomer. This protocol details a method for the regioselective ortho-nitration of 4-methoxyphenol, a key process for obtaining precursors for various applications, including the development of new therapeutic agents.^{[1][2]}

Experimental Protocol

This procedure is adapted from a method utilizing ammonium nitrate and potassium hydrogen sulfate for a highly regioselective nitration.^[3]

Materials:

- 4-Methoxyphenol (C₇H₈O₂)

- Ammonium nitrate (NH_4NO_3)
- Potassium hydrogen sulfate (KHSO_4)
- Acetonitrile (CH_3CN)
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water
- Ethyl acetate

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating plate
- Filter funnel and filter paper
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 4-methoxyphenol (1 mmol, 0.124 g), ammonium nitrate (2 mmol, 0.160 g), and potassium hydrogen sulfate (0.05 mmol, 0.007 g) in acetonitrile (5 mL).[\[3\]](#)
- Reaction: Stir the mixture magnetically at reflux temperature. Monitor the progress of the reaction using Thin Layer Chromatography (TLC). The reaction is typically complete within 5 hours.[\[3\]](#)
- Work-up:

- After the reaction is complete, cool the mixture to room temperature and filter to remove any solids.[3]
- Wash the residue with acetonitrile (2 x 3 mL).[3]
- Combine the filtrates and add anhydrous sodium sulfate (4 g) to the combined organic solution to remove any residual water.[3]
- Filter the mixture to remove the sodium sulfate.

- Isolation of Product:
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the acetonitrile.[3]
 - The resulting crude product, 4-methoxy-2-nitrophenol, can be further purified by recrystallization if necessary.

Data Presentation

Table 1: Summary of Quantitative Data for the Nitration of 4-Methoxyphenol

Parameter	Value	Reference
Reactants		
4-Methoxyphenol	1 mmol (0.124 g)	[3]
Ammonium Nitrate	2 mmol (0.160 g)	[3]
Potassium Hydrogen Sulfate	0.05 mmol (0.007 g)	[3]
Acetonitrile	5 mL	[3]
Reaction Conditions		
Temperature	Reflux	[3]
Reaction Time	5 hours	[3]
Product Information		
Product Name	4-Methoxy-2-nitrophenol	
Molecular Formula	C ₇ H ₇ NO ₄	[1][4]
Molecular Weight	169.13 g/mol	[5]
Appearance	Orange to brownish-orange powder	[1]
Melting Point	78-80 °C	[5]
Yield		
Isolated Yield	97%	[3]

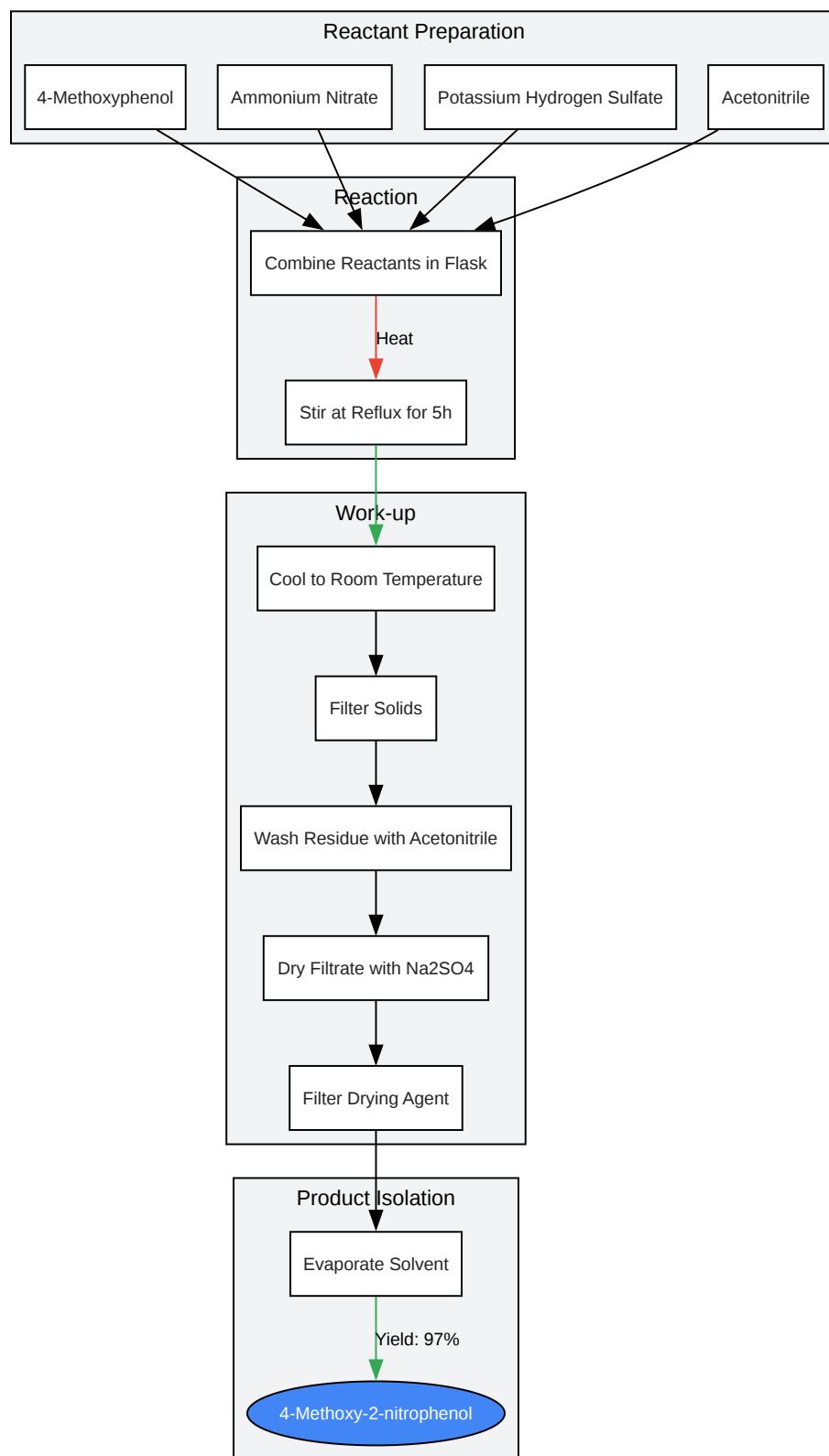
Safety Precautions

All procedures should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves, must be worn at all times.

- 4-Methoxyphenol: Harmful if swallowed.[6] May cause an allergic skin reaction.[7][8] Irritating to eyes.[6]

- Nitric Acid (and nitrating agents): Strong oxidizer; may intensify fire.[9] Causes severe skin burns and eye damage.[9] Toxic if inhaled.
- 4-Methoxy-2-nitrophenol: Irritating to eyes, respiratory system, and skin.[4] Avoid breathing dust.[10]
- Acetonitrile: Flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled. Causes serious eye irritation.

Experimental Workflow

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Caption: Experimental workflow for the regioselective nitration of 4-methoxyphenol.

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